

# A Technical Guide to the Spectroscopic Data of 1-(Trimethylacetyl)imidazole

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## Compound of Interest

Compound Name: 1-(Trimethylacetyl)imidazole

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This guide provides a comprehensive overview of the spectroscopic data for **1-(Trimethylacetyl)imidazole**, also known as 1-(Pivaloyl)imidazole. The information is tailored for professionals in research and development who require detailed structural and analytical information for this compound.

## Spectroscopic Data Summary

The following tables summarize the key quantitative data from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) for **1-(Trimethylacetyl)imidazole**.

Table 1: <sup>1</sup>H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Assignment
8.29	br s	H-2 (imidazole ring)
7.55	br s	H-5 (imidazole ring)
7.05	br s	H-4 (imidazole ring)
1.47	s	-C(CH <sub>3</sub> ) <sub>3</sub> (tert-butyl group)

Table 2: <sup>13</sup>C NMR Spectroscopic Data

Chemical Shift ( $\delta$ ) ppm	Assignment
174.9	C=O (carbonyl)
137.2	C-2 (imidazole ring)
129.7	C-4 (imidazole ring)
117.4	C-5 (imidazole ring)
40.9	C(CH <sub>3</sub> ) <sub>3</sub> (quaternary carbon)
27.8	C(CH <sub>3</sub> ) <sub>3</sub> (tert-butyl methyl carbons)

Table 3: High-Resolution Mass Spectrometry (HRMS) Data

Adduct	Calculated m/z	Found m/z
[M] <sup>+</sup>	152.0949	152.0946

Table 4: Infrared (IR) Spectroscopy Data

Wavenumber (cm <sup>-1</sup> )	Assignment
~1710	C=O Stretch (Amide)
~1480, ~1370	C-H Bending (tert-butyl)
~1280	C-N Stretch
~750	C-H Bending (imidazole ring)

Note: The IR data is based on typical values for N-acylimidazoles and may vary slightly based on the experimental conditions.

## Experimental Protocols

The following protocols are based on the synthesis and characterization of **1-(Trimethylacetyl)imidazole** as described in the literature.<sup>[1]</sup>

## 2.1. Synthesis of **1-(Trimethylacetyl)imidazole**

Pivaloyl chloride (1.0 eq) is added dropwise to a cooled (0°C) solution of imidazole (2.0 eq) in ethanol-free chloroform. The reaction mixture is stirred for 10 minutes at 0°C and then for 45 minutes at room temperature. Subsequently, the mixture is washed with water. The organic phase is dried over magnesium sulfate (MgSO<sub>4</sub>) and concentrated in vacuo. The resulting residue is triturated with hexane, and the solid product is collected by filtration.<sup>[1]</sup>

## 2.2. NMR Spectroscopy

<sup>1</sup>H and <sup>13</sup>C NMR spectra were recorded on a Bruker AM-300 spectrometer.<sup>[1]</sup> Samples were dissolved in deuterated chloroform (CDCl<sub>3</sub>). Chemical shifts are reported in parts per million (ppm) relative to an internal standard.

## 2.3. Mass Spectrometry

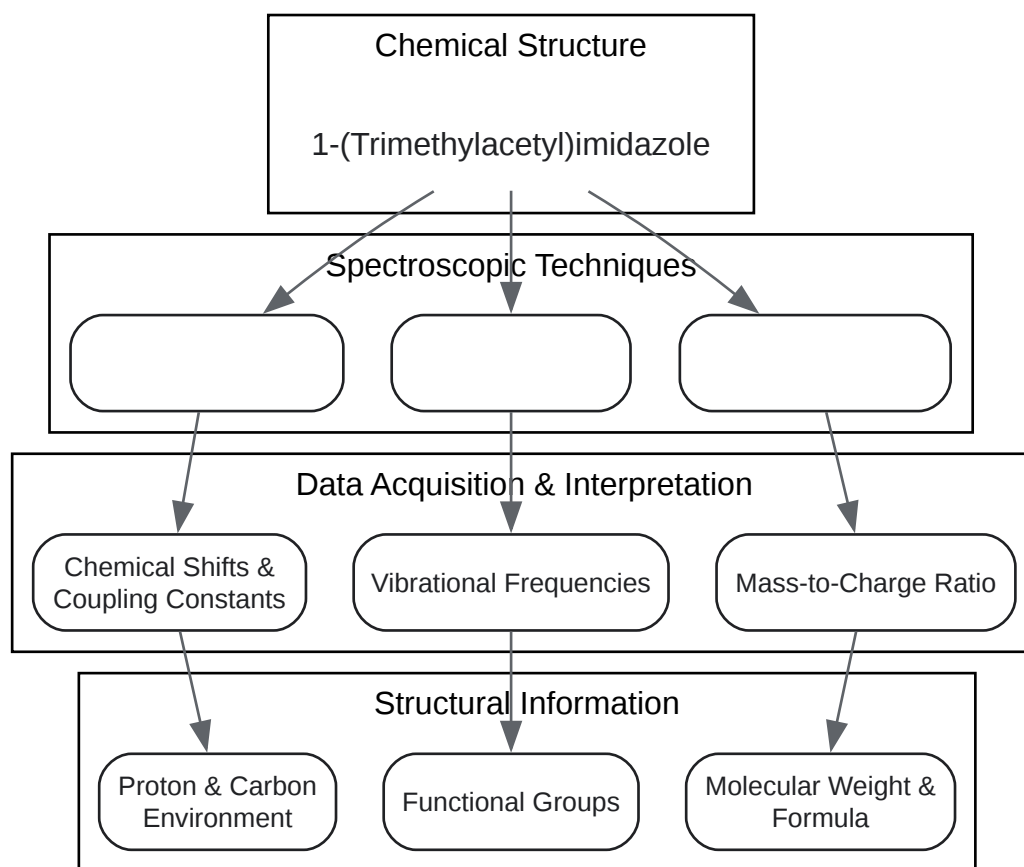
High-resolution mass spectrometry (HRMS) data was obtained using the Fast Atom Bombardment (FAB) ionization technique.<sup>[1]</sup>

## 2.4. Infrared Spectroscopy

Infrared spectra are typically recorded on an FTIR spectrometer. The sample can be prepared as a KBr pellet or as a thin film on a salt plate (e.g., NaCl or KBr). The spectrum is recorded over the range of 4000-400 cm<sup>-1</sup>.

# Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow from the chemical structure of **1-(Trimethylacetyl)imidazole** to the acquisition and interpretation of its spectroscopic data.



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